

# 3-Chloro-3-methyl-1-butene CAS number and molecular structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chloro-3-methyl-1-butene

Cat. No.: B3368806

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## An In-depth Technical Guide to 3-Chloro-3-methyl-1-butene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-chloro-3-methyl-1-butene**, including its chemical identity, physical properties, synthesis, and key reactions. This information is intended to support research and development activities in the chemical and pharmaceutical sciences.

## Chemical Identity and Molecular Structure

**3-Chloro-3-methyl-1-butene** is a halogenated alkene. Its unique structure, featuring a tertiary alkyl chloride and a vinyl group, makes it a versatile intermediate in organic synthesis.

- CAS Number: 2190-48-9[1][2][3][4][5]
- Molecular Formula: C<sub>5</sub>H<sub>9</sub>Cl[1][2][4]
- IUPAC Name: 3-chloro-3-methylbut-1-ene[3]
- Synonyms: 3-Methyl-3-chloro-1-butene, 2-chloro-2-methyl-3-butene, dimethylallyl chloride[1][2]

Below is a diagram of the molecular structure of **3-chloro-3-methyl-1-butene**.

#### Molecular Structure of 3-Chloro-3-methyl-1-butene

## Physicochemical Properties

A summary of the key physical and chemical properties of **3-chloro-3-methyl-1-butene** is presented in the table below.

Property	Value
Molecular Weight	104.58 g/mol [1][2][3][4]
Appearance	Colorless liquid[6]
Boiling Point	87°C at 760 mmHg[1]
Density	0.889 g/cm <sup>3</sup> [1]
Refractive Index	1.4167[1]
Vapor Pressure	73.1 mmHg at 25°C[1]
Solubility	Soluble in common organic solvents like ethanol and ether.[6]
Canonical SMILES	<chem>CC(C)(C=C)Cl</chem> [1][3]
InChIKey	KECJPTAJLDCQHM-UHFFFAOYSA-N[2][3]

## Synthesis and Experimental Considerations

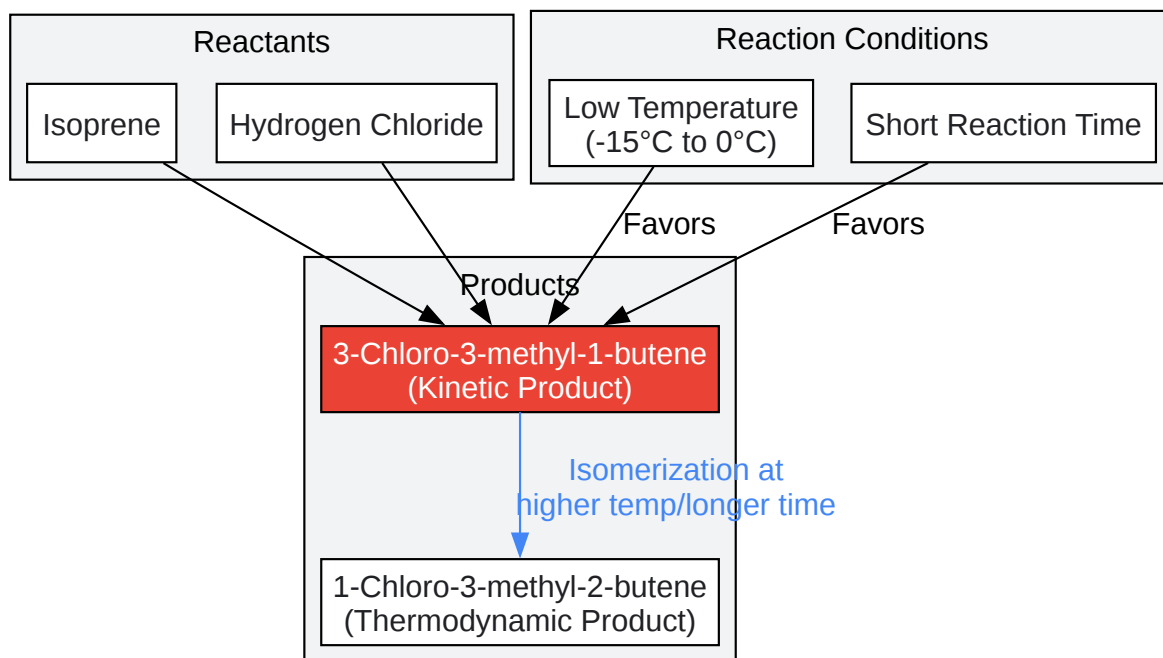
The primary route for the synthesis of **3-chloro-3-methyl-1-butene** is the reaction of isoprene with hydrogen chloride. This reaction is a classic example of kinetic versus thermodynamic control.

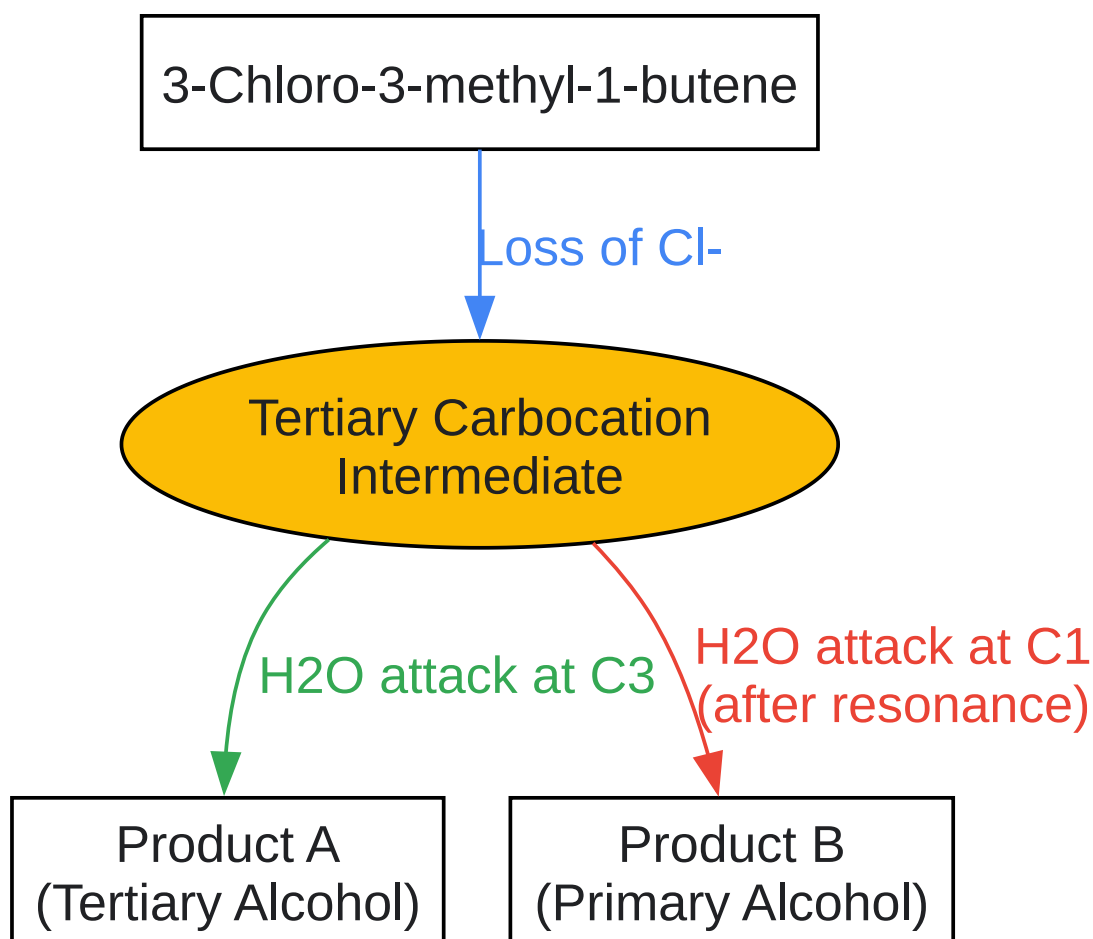
#### Experimental Protocol Outline:

The synthesis is typically achieved through the hydrochlorination of isoprene. To favor the formation of the kinetic product, **3-chloro-3-methyl-1-butene**, the reaction should be conducted at low temperatures.

- Reactants: Isoprene and Hydrogen Chloride
- Key Conditions: Low temperatures, ideally between  $-15^{\circ}\text{C}$  and  $0^{\circ}\text{C}$ , favor the formation of **3-chloro-3-methyl-1-butene**.<sup>[7]</sup>
- Product Control: Shorter reaction times also favor the kinetic product.<sup>[7]</sup> At higher temperatures or with longer reaction times, the thermodynamically more stable isomer, 1-chloro-3-methyl-2-butene, becomes the major product.<sup>[7]</sup>
- Monitoring: The reaction progress can be monitored by techniques such as GC-MS to maximize the yield of the desired product.<sup>[7]</sup>

The logical workflow for the synthesis is depicted below.





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- To cite this document: BenchChem. [3-Chloro-3-methyl-1-butene CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3368806#3-chloro-3-methyl-1-butene-cas-number-and-molecular-structure]

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